

Safe handling and storage procedures for 6-Ethoxyquinoline-2-carbaldehyde

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Compound of Interest

Compound Name: 6-Ethoxyquinoline-2-carbaldehyde

Cat. No.: B027307

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This guide provides essential safety and handling information for **6-Ethoxyquinoline-2-carbaldehyde** (CAS No. 100063-12-5). As a specific Safety Data Sheet (SDS) is not readily available, this information has been compiled from data on closely related compounds, including other quinoline carboxaldehyde derivatives and ethoxyquinoline isomers. Researchers should handle this compound with care, treating it as potentially hazardous.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What are the primary hazards associated with **6-Ethoxyquinoline-2-carbaldehyde**?

A1: Based on data for analogous compounds, **6-Ethoxyquinoline-2-carbaldehyde** should be treated as a substance that can cause skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] It may also be harmful if swallowed or in contact with skin.[4]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[1]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat or other protective clothing to prevent skin contact.[1]
- Respiratory Protection: If working with fine powders or in a poorly ventilated area, a NIOSH-approved respirator is recommended.[1]

Q3: I've spilled a small amount of the powder on the lab bench. How should I clean it up?

A3: For small spills, you should:

- Ensure the area is well-ventilated.
- Wearing your full PPE, gently sweep up the solid material, avoiding dust generation.[2][3]
- Place the collected material into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Dispose of all contaminated cleaning materials as hazardous waste.

Q4: The compound has changed color in storage. Is it still usable?

A4: A change in color may indicate degradation or contamination. Aromatic aldehydes can be sensitive to light, air, and temperature.[5] It is recommended to assess the purity of the compound using an appropriate analytical method (e.g., TLC, NMR, or HPLC) before proceeding with your experiment.

Q5: What should I do in case of accidental skin or eye contact?

A5:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[1][2]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]

Quantitative Data Summary

The following table summarizes key safety and physical property data, compiled from information on **6-Ethoxyquinoline-2-carbaldehyde** and its close analogs.

Property	Value	Source(s)
Chemical Formula	C ₁₂ H ₁₁ NO ₂	--INVALID-LINK--[6]
Molecular Weight	201.22 g/mol	--INVALID-LINK--[7]
Appearance	Solid (Expected)	N/A
Storage Temperature	Room temperature; some suppliers recommend cold-chain transport. Long-term storage at 2-8°C is advisable.	--INVALID-LINK--[7], [Benchchem][5]
Incompatibilities	Strong oxidizing agents, strong bases.[2][5]	[Fisher Scientific][2], [Benchchem][5]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[Thermo Fisher Scientific][1]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[Thermo Fisher Scientific][1]

Experimental Protocols

Standard Operating Procedure for Weighing and Dispensing

This protocol outlines the safe procedure for weighing and preparing a solution of **6-Ethoxyquinoline-2-carbaldehyde**.

Materials:

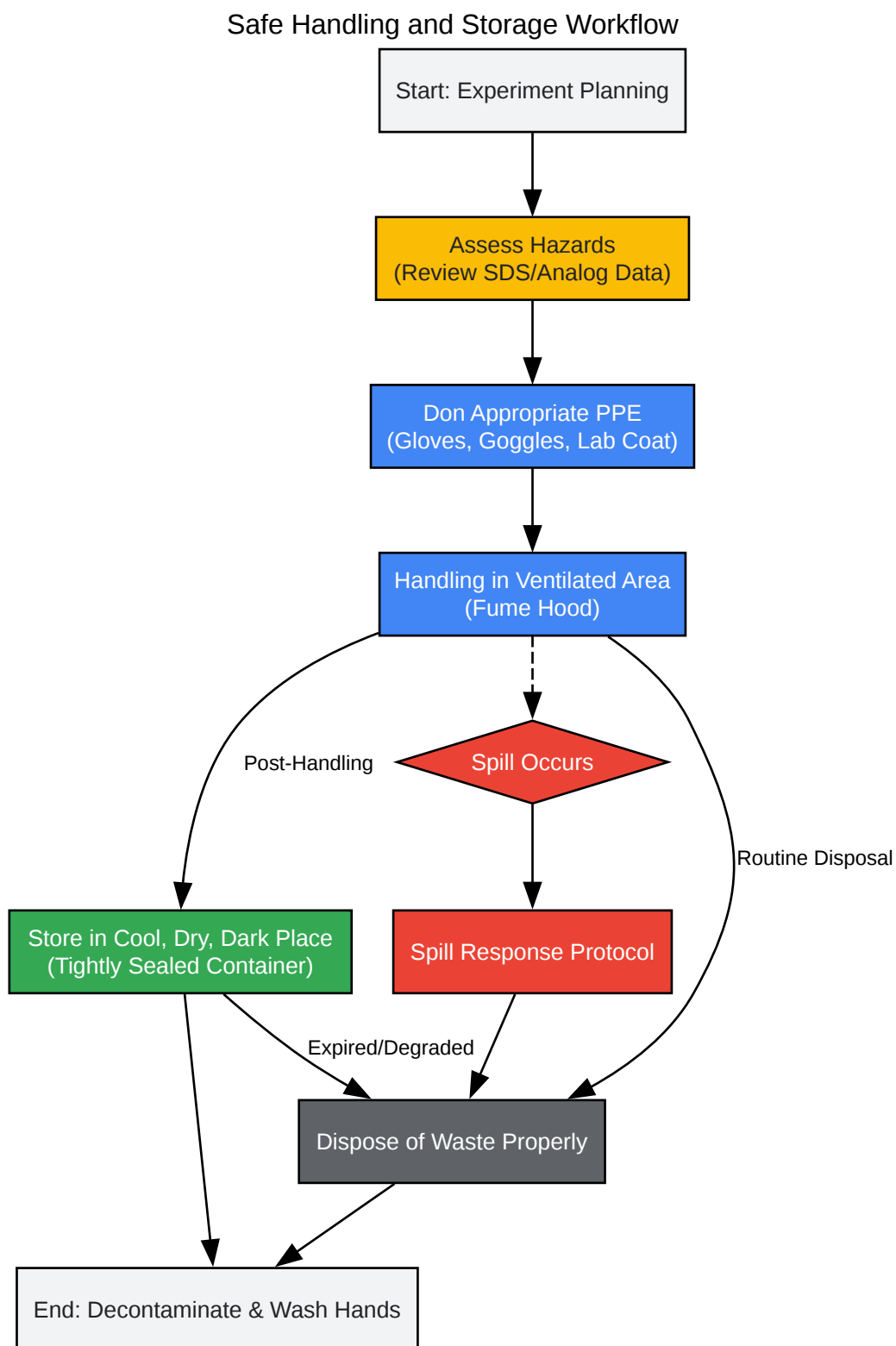
- **6-Ethoxyquinoline-2-carbaldehyde** solid
- Appropriate solvent
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask
- Beaker
- Magnetic stirrer and stir bar (optional)
- Personal Protective Equipment (PPE) as specified above

Procedure:

- Preparation: Ensure the analytical balance is clean and located inside a chemical fume hood or a ventilated enclosure. Don all required PPE.
- Taring: Place the weighing paper or boat on the balance and tare it.
- Dispensing: Carefully transfer the desired amount of **6-Ethoxyquinoline-2-carbaldehyde** from its storage container to the weighing vessel using a clean spatula.
- Recording: Record the exact mass of the compound.

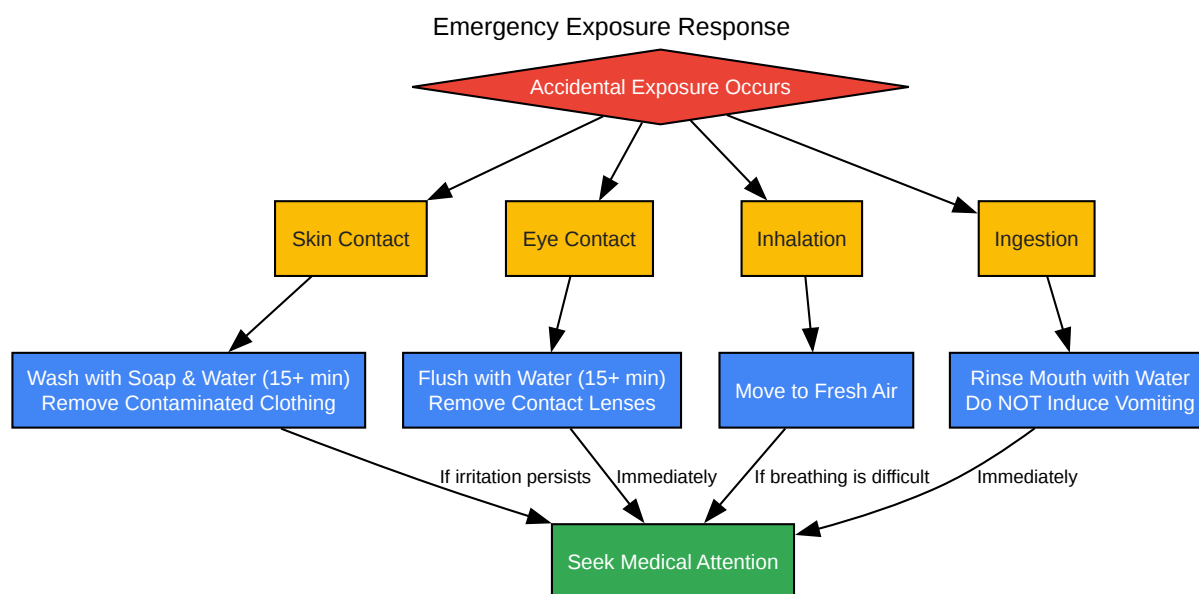
- **Transfer:** Transfer the weighed solid to a beaker or volumetric flask.
- **Rinsing:** Use a small amount of the intended solvent to rinse any remaining solid from the weighing vessel into the beaker or flask to ensure a complete transfer.
- **Dissolution:** Add the remaining solvent to the beaker or flask and stir until the solid is completely dissolved. A magnetic stirrer can be used to facilitate this process.
- **Storage:** If not for immediate use, cap the flask, label it clearly with the compound name, concentration, solvent, and date, and store it under the recommended conditions.
- **Cleanup:** Clean the spatula and work area. Dispose of any contaminated materials in the appropriate hazardous waste stream. Wash hands thoroughly.

Visual Guides



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Caption: Workflow for the safe handling and storage of **6-Ethoxyquinoline-2-carbaldehyde**.



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Caption: First aid procedures for different routes of exposure.

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- To cite this document: BenchChem. [Safe handling and storage procedures for 6-Ethoxyquinoline-2-carbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b027307#safe-handling-and-storage-procedures-for-6-ethoxyquinoline-2-carbaldehyde]

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